

Zofenoprilat-NES-d5: A Technical Guide to Stability and Storage

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Compound of Interest

Compound Name: Zofenoprilat-NES-d5

Cat. No.: B12415785

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the stability and recommended storage conditions for **Zofenoprilat-NES-d5**, a deuterated stable isotope-labeled internal standard used in analytical and pharmacokinetic research. The information presented herein is crucial for maintaining the integrity and ensuring the accuracy of quantitative analyses involving this compound.

Core Stability and Storage Data

Due to its primary application as an internal standard in mass spectrometry-based bioanalytical assays, the stability of **Zofenoprilat-NES-d5** is paramount for reliable and reproducible results. While specific long-term stability studies on **Zofenoprilat-NES-d5** are not extensively published, general storage guidelines are provided by suppliers, and stability profiles can be inferred from data on similar deuterated compounds and the parent drug, Zofenoprilat.

Recommended Storage Conditions

The following table summarizes the recommended storage conditions for maintaining the stability of **Zofenoprilat-NES-d5** and similar related compounds. It is imperative to consult the Certificate of Analysis provided by the supplier for lot-specific storage recommendations.

Form	Storage Temperature	Duration	Notes
Pure Solid	-20°C	Up to 3 years	Recommended for long-term storage to minimize degradation.
4°C	Up to 2 years	Suitable for short to medium-term storage.	
Room Temperature	Short-term	Stable for a few days during ordinary shipping and handling. [1] [2]	
In Solvent	-80°C	Up to 6 months	Preferred for stock solutions to ensure maximum stability.
-20°C	Up to 1 month	Suitable for working solutions that are used more frequently.	

Experimental Protocols for Stability Assessment

To ensure the integrity of **Zofenoprilat-NES-d5** for its intended use, a comprehensive stability assessment should be performed. The following is a representative experimental protocol for conducting forced degradation studies and evaluating long-term stability, based on established methodologies for Zofenopril and other pharmaceutical compounds.[\[3\]](#)[\[4\]](#)

Forced Degradation (Stress Testing) Protocol

Objective: To identify potential degradation products and pathways, and to establish the intrinsic stability of **Zofenoprilat-NES-d5**. This also helps in developing and validating a stability-indicating analytical method.

Methodology:

- Preparation of Stock Solution: Prepare a stock solution of **Zofenoprilat-NES-d5** in a suitable solvent (e.g., methanol or acetonitrile) at a known concentration (e.g., 1 mg/mL).
- Stress Conditions: Expose the stock solution to the following stress conditions:
 - Acid Hydrolysis: 0.1 N HCl at 60°C for 24 hours.
 - Base Hydrolysis: 0.1 N NaOH at room temperature for 4 hours. Zofenopril has shown extensive degradation under base hydrolysis.[\[4\]](#)
 - Neutral Hydrolysis: Water at 60°C for 24 hours.
 - Oxidative Degradation: 3% H₂O₂ at room temperature for 24 hours. The thiol group in Zofenoprilat is susceptible to oxidation.[\[4\]](#)
 - Thermal Degradation: Expose the solid compound to 105°C for 48 hours. Zofenopril has been found to be stable under thermal stress.[\[4\]](#)
 - Photostability: Expose the stock solution to UV light (254 nm) and visible light (as per ICH Q1B guidelines).
- Sample Analysis: After the specified exposure times, neutralize the acidic and basic samples. Dilute all samples to a suitable concentration and analyze using a validated stability-indicating LC-MS/MS method.
- Data Evaluation: Compare the chromatograms of the stressed samples with that of an unstressed control sample. Identify and characterize any degradation products. The method is considered stability-indicating if the degradation products are well-resolved from the parent peak.

Long-Term Stability Protocol

Objective: To determine the shelf-life of **Zofenoprilat-NES-d5** under recommended storage conditions.

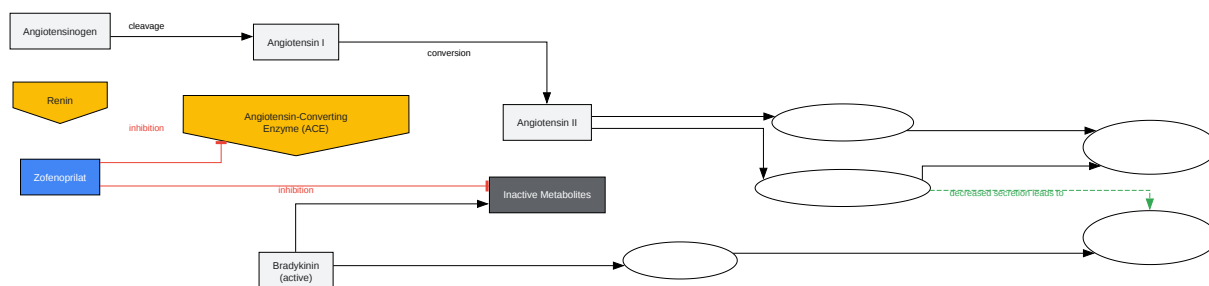
Methodology:

- **Sample Preparation:** Store aliquots of **Zofenoprilat-NES-d5** in its solid form and as a stock solution in tightly sealed containers at the recommended storage temperatures (e.g., -20°C and 4°C for solid; -80°C and -20°C for solution).
- **Time Points:** Pull samples at predetermined time points (e.g., 0, 3, 6, 9, 12, 18, 24, and 36 months).
- **Analysis:** Analyze the samples using a validated stability-indicating LC-MS/MS method to determine the purity and concentration of **Zofenoprilat-NES-d5**.
- **Evaluation:** Assess for any significant changes in purity, the appearance of degradation products, and any loss in concentration over time. The shelf-life is determined as the time period during which the product remains within the predefined acceptance criteria.

Mechanism of Action of Zofenoprilat

Zofenopril is a prodrug that is hydrolyzed in vivo to its active metabolite, zofenoprilat.^{[5][6]} Zofenoprilat is a potent inhibitor of the Angiotensin-Converting Enzyme (ACE).^{[5][7][8]} ACE plays a crucial role in the Renin-Angiotensin-Aldosterone System (RAAS), which regulates blood pressure.

The following diagram illustrates the mechanism of action of Zofenoprilat.

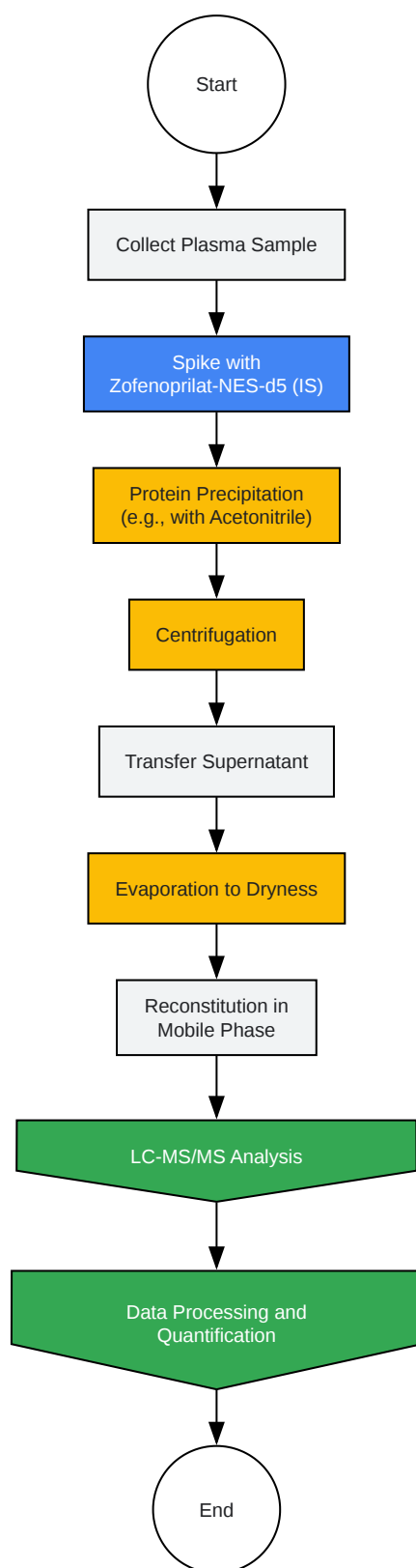


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Mechanism of action of Zofenoprilat in the RAAS.

Experimental Workflow for Bioanalytical Quantification

The primary use of **Zofenoprilat-NES-d5** is as an internal standard in the quantification of Zofenoprilat in biological matrices. The following diagram outlines a typical experimental workflow for such an analysis.



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A typical workflow for the quantification of Zofenoprilat.

In conclusion, while specific stability data for **Zofenoprilat-NES-d5** requires empirical determination through rigorous studies as outlined, the provided storage guidelines based on related compounds offer a solid foundation for maintaining its integrity. The detailed experimental protocols and diagrams of its mechanism of action and analytical workflow serve as valuable resources for researchers and professionals in the field of drug development and bioanalysis.

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References

- 1. Zofenopril-d5 | CAS#: | angiotensin-converting enzyme (ACE) inhibitor | InvivoChem [invivochem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. ema.europa.eu [ema.europa.eu]
- 4. researchgate.net [researchgate.net]
- 5. What is the mechanism of Zofenopril Calcium? [synapse.patsnap.com]
- 6. Zofenoprilat - Wikipedia [en.wikipedia.org]
- 7. zofenoprilat | Ligand page | IUPHAR/BPS Guide to PHARMACOLOGY [guidetopharmacology.org]
- 8. What is Zofenopril Calcium used for? [synapse.patsnap.com]
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